

Experimental Protocol: Synthesis of 2-Heptanol

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7

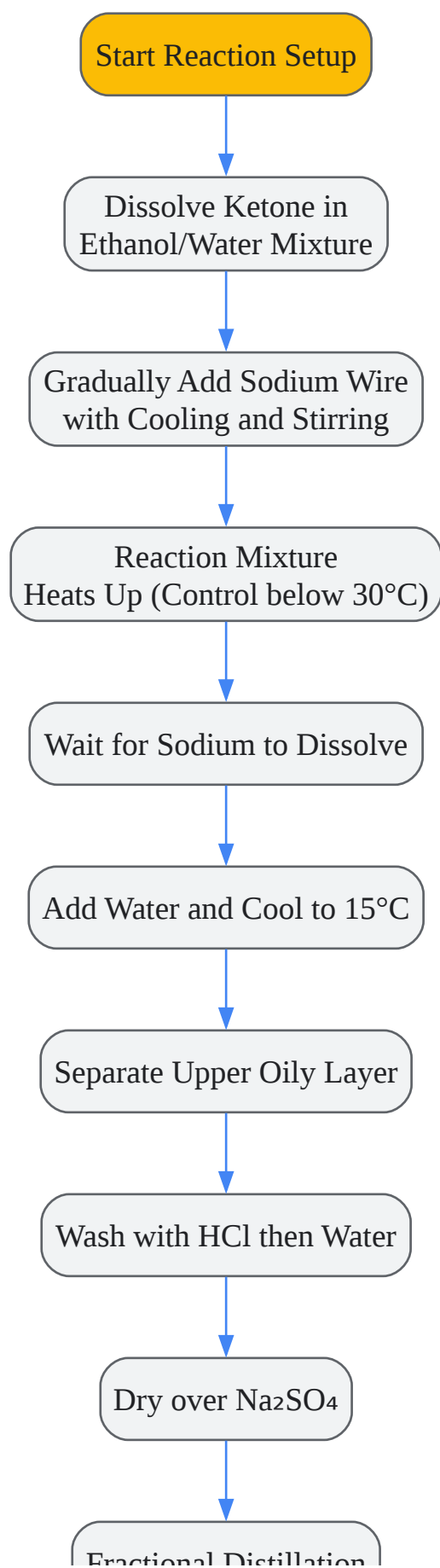
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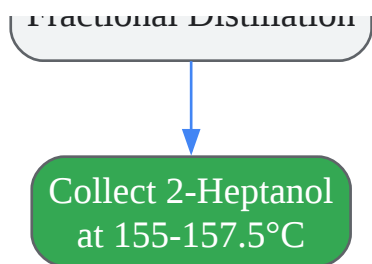
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The following procedure from *Organic Syntheses* describes a laboratory-scale synthesis of **2-Heptanol** via reduction of methyl n-amyl ketone [1].

- **Objective:** To prepare **2-Heptanol** (155–157.5 °C boiling point) with a yield of 62–65% [1].
- **Reaction:** Reduction of Methyl n-Amyl Ketone.
- **Materials:**
 - Methyl n-amyl ketone (228 g, 2 moles) [1].
 - Sodium metal (130 g, 5.6 gram atoms), in wire form [1].
 - Solvent: 600 cc of 95% ethanol and 200 cc of water [1].
 - Dilution: 2 L of water [1].
 - Washing: 50 cc of 1:1 hydrochloric acid, followed by 50 cc of water [1].
 - Drying: 20 g of anhydrous sodium sulfate [1].
- **Equipment:**
 - 3-L round-bottomed flask [1].
 - Efficient Liebig condenser (100 cm by 1 cm) [1].
 - Fractionating column (e.g., Young column with 20 disks or a Glinsky three-bulbed column) [1].
 - Mechanical stirrer (optional but recommended) [1].
 - Ice bath or running water for cooling [1].

The workflow for this synthesis can be visualized as follows:





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Safety and Handling Information

Proper handling is crucial for researcher safety. The GHS hazard classification for **2-Heptanol** is as follows [2]:

Hazard Category	Classification	Hazard Statement Code(s)
Flammability	Flammable Liquid Category 3	H226: Flammable liquid and vapour.
Acute Toxicity	Category 4 (Dermal)	H312: Harmful in contact with skin.
Health Hazard	Skin Irritation Category 2	H315: Causes skin irritation.
Health Hazard	Eye Irritation Category 2A	H319: Causes serious eye irritation.

Key safety measures include [2]:

- **Handling:** Keep away from heat and ignition sources. Use in a well-ventilated area and avoid aerosol formation.
- **Personal Protective Equipment (PPE):** Wear impervious nitrile rubber gloves, safety glasses, and protective clothing.
- **Storage:** Store in a cool, well-ventilated place in tightly sealed containers. Keep away from oxidizing agents and acids.
- **First Aid:**
 - **Inhalation:** Move to fresh air and seek medical attention if needed.
 - **Skin Contact:** Immediately wash with soap and water.
 - **Eye Contact:** Rinse cautiously with water for several minutes and consult a doctor.

Technical Data and Properties

The following table summarizes key physical and chemical properties of **2-Heptanol** for your research and analysis [3] [4] [5].

Property	Value	Reference / Conditions
CAS Registry Number	543-49-7	[3] [4] [5]
Molecular Formula	C ₇ H ₁₆ O	[3] [4] [5]
Molecular Weight	116.20 g/mol	[3] [4] [5]
Boiling Point	155 - 162 °C	Approximate range from synthesis prep and supplier data [1] [2] [4].
Relative Density	0.817 g/cm ³	At 25°C [4].
Critical Temperature	608.3 ± 0.6 K	[5]
Critical Pressure	30.2 ± 0.2 bar	[5]
Enthalpy of Formation (liquid)	-416.9 ± 0.67 kJ/mol	[5]
Signal Word	Warning	GHS Classification [2]

Frequently Asked Questions

What is 2-Heptanol used for in a research context? 2-Heptanol is used in scientific research and development [2]. It has been identified as a component in turmeric rhizome essential oil and is studied for its antimicrobial and antioxidant properties [6] [4].

How can I improve the yield and reduce side products during synthesis? The synthesis notes emphasize that **cooling** is critical. Without it, condensation products form, significantly reducing yield. Keeping the

temperature below 30°C with an ice bath and using **mechanical stirring** allows for faster sodium addition, minimizes frothing, and helps control the reaction [1].

What are the common impurities, and how are they removed? The described synthesis includes a **fractional distillation** step after the initial workup. A small "fore-run" of low-boiling liquid is discarded first, and then the pure **2-Heptanol** is collected at 155–157.5°C [1].

Troubleshooting Common Experimental Issues

- **Problem: Low Yield**

- **Possible Cause:** Inadequate cooling during sodium addition.
- **Solution:** Ensure efficient cooling with an ice bath and consider using mechanical stirring to better control the exothermic reaction and prevent the formation of condensation by-products [1].

- **Problem: Violent Reaction or Excessive Frothing**

- **Possible Cause:** Adding sodium too rapidly.
- **Solution:** Add the sodium wire gradually, especially at the beginning. Using a mechanical stirrer allows for safer, more rapid addition once the initial vigorous reaction subsides [1].

- **Problem: Product Purity Issues**

- **Possible Cause:** Inefficient separation during distillation.
- **Solution:** Use an efficient fractionating column as specified in the procedure (e.g., a Young column or Glinsky column) to clearly separate the **2-Heptanol** from the fore-run [1].

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References

1. 2-heptanol [orgsyn.org]
2. 2-Heptanol Safety Data Sheet | warning | Liquid | SDS/MSDS [nextsds.com]

3. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
4. 2-Heptanol | Antioxidant | Antibacterial [targetmol.com]
5. 2-Heptanol - the NIST WebBook [webbook.nist.gov]
6. 2-Heptanol (Standard) | Antimicrobial [medchemexpress.com]

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